

Fulacimstat validation plasmin inactivation assay

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Fulacimstat

CAS No.: 1488354-15-9

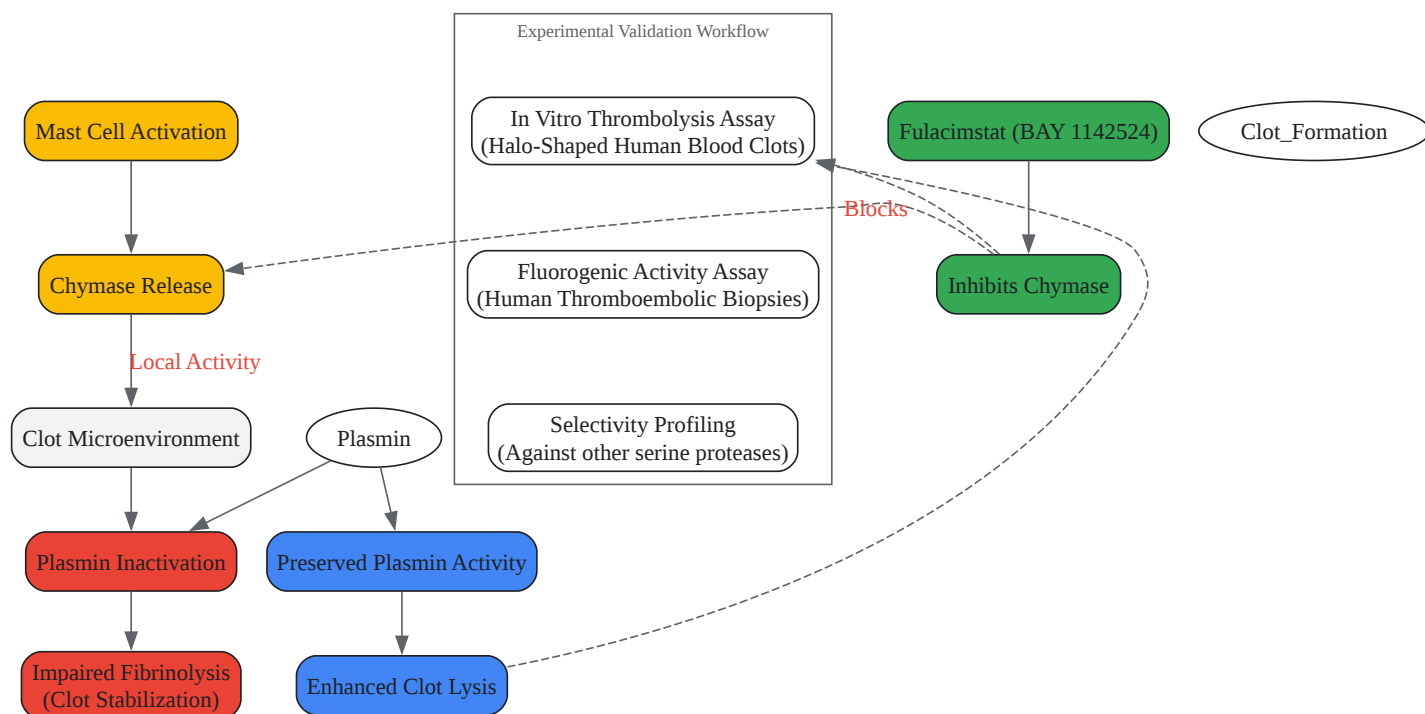
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Mechanism of Action and Validation Assays

The core mechanism validated for **fulacimstat** involves its inhibition of chymase, a mast cell-derived serine protease. Recent studies have uncovered that chymase directly inactivates plasmin within the fibrin network of a thrombus. **Fulacimstat**, by inhibiting chymase, preserves plasmin's fibrinolytic activity, promoting clot dissolution without significantly impacting bleeding time [1] [2] [3].

The diagram below illustrates this pathway and the experimental workflow used for validation.



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Summary of Key Validation Data

The following tables summarize the quantitative data from key experiments validating **fulacimstat**'s activity and selectivity.

Table 1: Potency and Selectivity Profile of Fulacimstat [1] [2]

Parameter	Result	Experimental Context
IC ₅₀ for Human Chymase	4 nM	Enzymatic high-throughput screen using recombinant human chymase and a fluorogenic substrate.
IC ₅₀ for Plasmin	> 2 µM	Selectivity testing against serine proteases of the hemostatic system.
IC ₅₀ for other serine proteases (e.g., plasma kallikrein, thrombin, tPA, Factor Xa, FXIa)	> 2 µM	Selectivity testing, demonstrating a high degree of specificity for chymase.
Chymase Activity in Human Thrombi	Fulacimstat-sensitive	Fluorogenic assay on thrombi from thrombectomy patients; activity was inhibited by fulacimstat.

Table 2: Functional Profibrinolytic Effects in Human Blood Clots [1] [3]

Parameter	Result	Experimental Context
Effect of rCMA-1 (recombinant chymase)	Concentration-dependent decrease in clot lysis.	In vitro thrombolysis assay with halo-shaped human blood clots.
Effect of Fulacimstat alone	Accelerated clot dissolution.	In vitro thrombolysis assay. The effect was reversed by a plasmin inhibitor (BAY 1214237).
Bleeding Risk (Preclinical)	No increase in bleeding time.	Noted in animal models of thrombosis, a key distinction from tPA [2].

Detailed Experimental Protocols

The validation of **fulacimstat** relied on several key experimental models.

- **In Vitro Thrombolysis Assay:** This high-throughput method uses **20 µL of citrated human whole blood** from healthy donors to form halo-shaped clots in a 96-well plate [1] [3]. Clotting is initiated by recalcification (adding calcium chloride). Test compounds (e.g., recombinant chymase/rCMA-1, **fulacimstat**) are added to the blood sample before clot formation. The thrombolytic process is monitored over time by measuring the increase in absorbance as red blood cells are released during clot dissolution [1] [3].
- **Fluorogenic Assay for Enzymatic Activity:** This protocol is used to detect and quantify chymase activity directly within clots [1] [3]. Human thromboembolic biopsies or in vitro-generated clots are homogenized, and the extracts are incubated in a plate with a **fluorogenic chymase substrate (Abz-HPFHL-Lys(Dnp)-NH₂)**. Enzymatic activity is measured by the release of a fluorescent signal, which can be inhibited by pre-treating the samples with **fulacimstat**.
- **Selectivity Profiling:** The high selectivity of **fulacimstat** for chymase over other related serine proteases (like plasmin, thrombin, Factor Xa) was determined by measuring its **half-maximal inhibitory concentration (IC₅₀)** against each enzyme in separate biochemical assays [1] [2]. A significantly higher IC₅₀ value against other enzymes indicates strong selectivity.

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References

1. Recombinant chymase inhibits fibrinolysis induced by endogenous... [pmc.ncbi.nlm.nih.gov]
2. Discovery and Preclinical Characterization of Fulacimstat ... [pmc.ncbi.nlm.nih.gov]
3. Recombinant chymase inhibits fibrinolysis induced by ... [frontiersin.org]

To cite this document: Smolecule. [Fulacimstat validation plasmin inactivation assay]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528537#fulacimstat-validation-plasmin-inactivation-assay>]

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